

Technical Support Center: Ensuring Accurate Quantification with N-Octyl-D17-amine

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Compound of Interest

Compound Name: *N-Octyl-D17-amine*

CAS No.: 1173022-14-4

Cat. No.: B570408

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From the desk of a Senior Application Scientist:

Welcome to the technical support resource for **N-Octyl-D17-amine**. As a deuterated internal standard, **N-Octyl-D17-amine** is a powerful tool for achieving accurate and reproducible quantification in mass spectrometry-based assays, particularly in the fields of lipidomics and drug development. However, like any sophisticated analytical reagent, its effective use requires a nuanced understanding of its properties and potential pitfalls.

This guide is designed to move beyond simple protocols and provide you with the causal explanations behind key experimental choices. It is structured as a dynamic resource to help you troubleshoot issues, optimize your methods, and ensure the integrity of your quantitative data.

Section 1: N-Octyl-D17-amine At-A-Glance

This table summarizes the essential physical and chemical properties of **N-Octyl-D17-amine** and its non-deuterated analog.

Property	N-Octyl-D17-amine	n-Octylamine (for comparison)
Chemical Formula	C ₈ H ₂ D ₁₇ N[1]	C ₈ H ₁₉ N[2]
Molecular Weight	146.35 g/mol [1]	129.25 g/mol [3]
CAS Number	1173022-14-4[1]	111-86-4[2]
Typical Isotopic Purity	≥98% D[1]	Not Applicable
Appearance	Colorless to yellow liquid[4]	Colorless to yellow liquid[2][4]
Odor	Faint, ammonia-like[4]	Faint, ammonia-like[4]
Primary Application	Internal Standard for LC-MS/MS	Chemical Intermediate, Corrosion Inhibitor[4]

Section 2: Core Experimental Protocols

Accurate quantification begins with meticulous preparation. The following protocols provide a validated starting point for incorporating **N-Octyl-D17-amine** into your workflow.

Protocol 1: Preparation of Stock and Working Solutions

The primary cause of concentration errors is inaccurate solution preparation. Follow these steps to create reliable standard solutions.

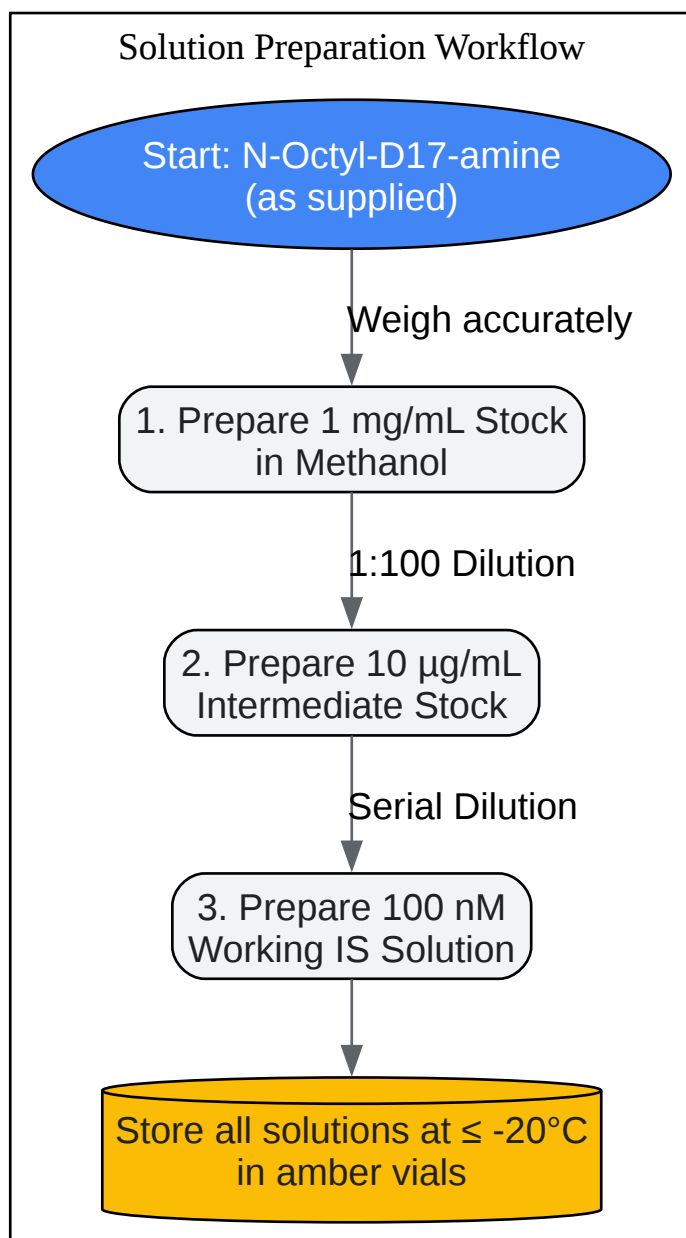
Materials:

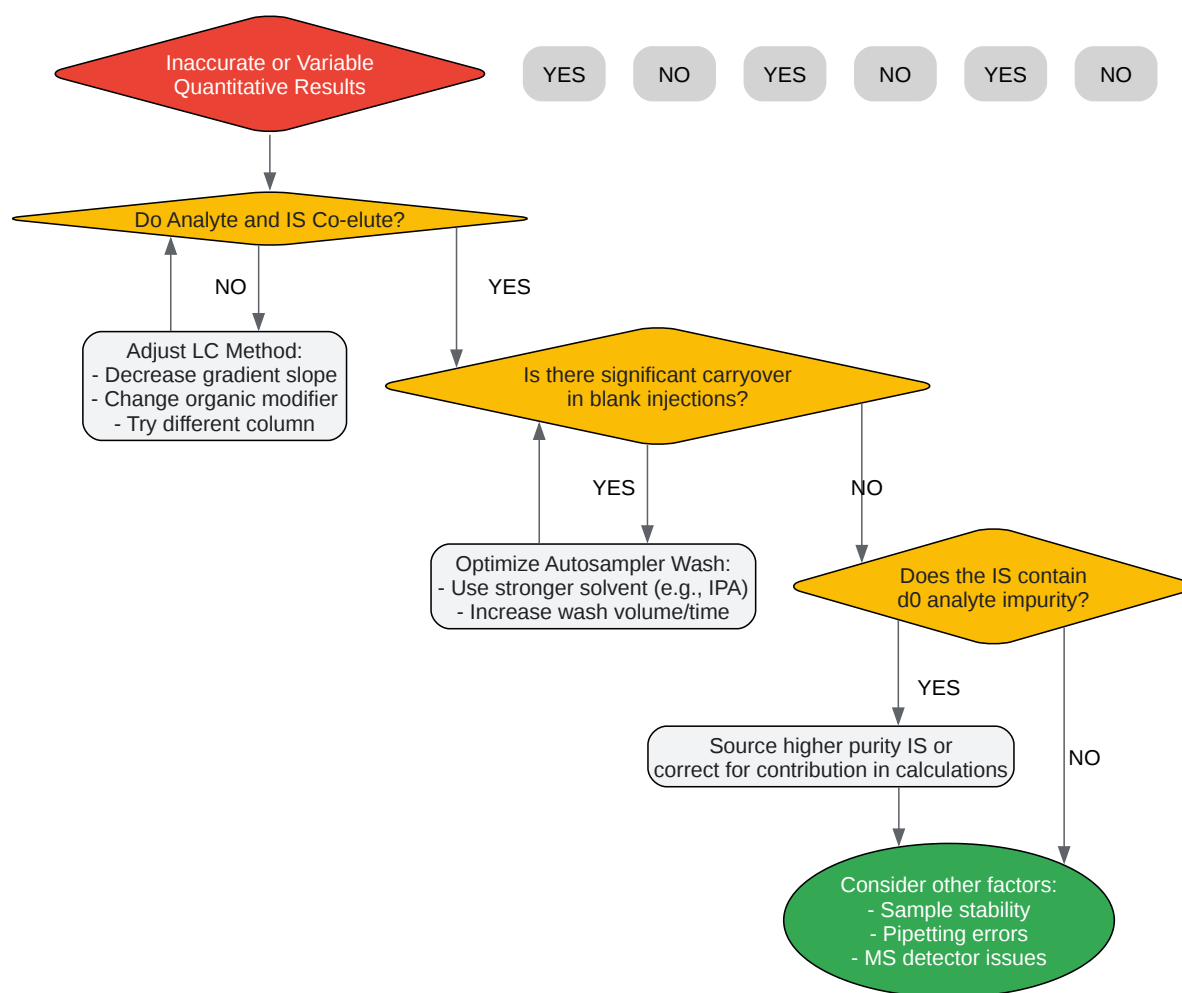
- **N-Octyl-D17-amine** (as supplied)
- LC-MS grade Methanol
- Calibrated pipettes
- Amber glass vials with PTFE-lined caps

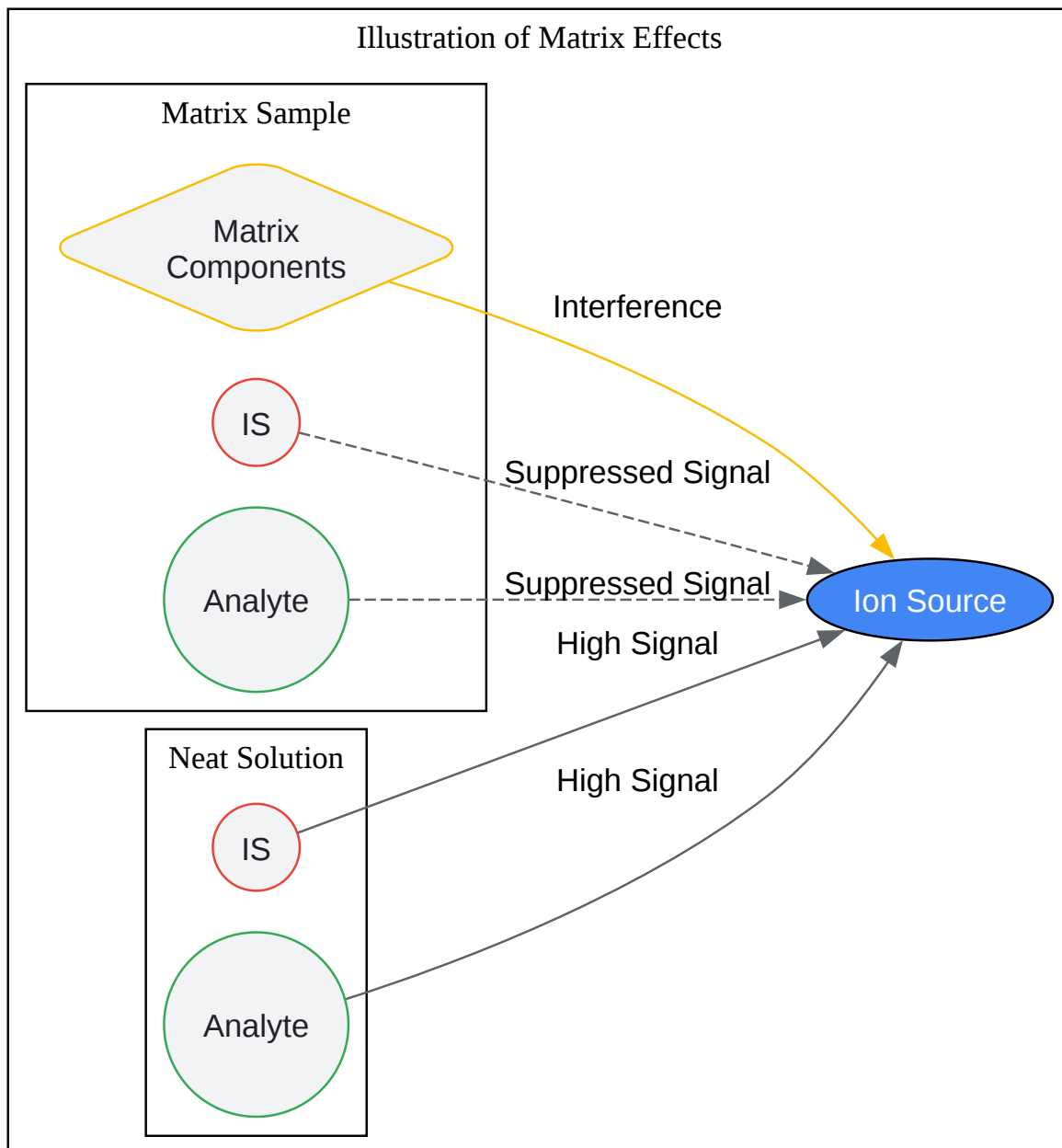
Procedure:

- Equilibration: Allow the vial of **N-Octyl-D17-amine** to equilibrate to room temperature before opening to prevent condensation of atmospheric water.
- Stock Solution (e.g., 1 mg/mL):
 - Accurately weigh approximately 1 mg of **N-Octyl-D17-amine** into a tared amber vial.
 - Record the exact weight.
 - Add LC-MS grade methanol to achieve a final concentration of 1 mg/mL. For example, if you weigh exactly 1.2 mg, add 1.2 mL of methanol.
 - Vortex for 30 seconds to ensure complete dissolution.
- Intermediate Stock Solution (e.g., 10 µg/mL):
 - Perform a 1:100 dilution of the 1 mg/mL stock solution.
 - Pipette 10 µL of the 1 mg/mL stock into a clean vial and add 990 µL of methanol.
 - Vortex thoroughly.
- Working Internal Standard (IS) Solution (e.g., 100 nM):
 - This solution will be used to spike your samples. The final concentration in the sample should be optimized, but a common starting point for lipidomics is in the low nM range.^[1]
 - Perform a serial dilution from your intermediate stock to achieve the desired concentration. For example, to make a 100 nM working solution from a 10 µg/mL stock:
 - $10\text{ }\mu\text{g/mL} = 10,000\text{ ng/mL}$
 - $(10,000\text{ ng/mL}) / (146.35\text{ ng/nmol}) \approx 68.3\text{ }\mu\text{M}$
 - Dilute this 68.3 µM solution to 100 nM (a 1:683 dilution). A multi-step dilution is recommended for accuracy.

- Storage: Store all solutions at -20°C or lower in tightly sealed amber vials to prevent evaporation and photodegradation. After three years, the compound should be re-analyzed for chemical purity before use.^[1]







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Sources

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- 3. A rapid and quantitative LC-MS/MS method to profile sphingolipids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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